An In-Depth Technical Guide to 2-Methoxy-3-phenyl-1-propanamine

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Compound of Interest

Compound Name:	*2-Methoxy-3-phenyl-1-propanamine*
CAS No.:	*883545-49-1*
Cat. No.:	*B1462820*

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Foreword

In the landscape of contemporary chemical research, the exploration of novel molecular scaffolds is paramount to the advancement of science and medicine. Phenylpropanolamine derivatives, a class of compounds with a rich history in medicinal chemistry, continue to be a source of inspiration for the development of new therapeutic agents. This guide focuses on a specific, yet under-documented member of this family: **2-Methoxy-3-phenyl-1-propanamine**. While a dedicated PubChem Compound Identifier (CID) for this molecule has not been established at the time of this writing, its chemical identity is defined by the CAS Registry Number 883545-49-1.[1][2]

The absence of a centralized public data repository for this compound necessitates a comprehensive and critical evaluation of available information, supplemented by predictive modeling and reasoned extrapolation from structurally related molecules. This document serves as a foundational technical resource, providing a logical framework for understanding

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the core characteristics of **2-Methoxy-3-phenyl-1-propanamine**. It is designed to empower researchers with the essential knowledge to approach its synthesis, characterization, and potential applications with scientific rigor.

Molecular Identification and Physicochemical Profile

A clear understanding of a molecule's identity and its fundamental physical and chemical properties is the bedrock of any scientific investigation. This section details the key identifiers for **2-Methoxy-3-phenyl-1-propanamine** and presents a table of its predicted physicochemical properties.

Core Identifiers

The primary identifiers for **2-Methoxy-3-phenyl-1-propanamine** are its CAS number, molecular formula, and molecular weight.[1][2] These are crucial for unambiguous identification in the absence of a PubChem CID.

Identifier	Value	Source
Chemical Name	2-Methoxy-3-phenyl-1-propanamine	-
CAS Number	883545-49-1	[1][2]
Molecular Formula	$C_{10}H_{15}NO$	[1]
Molecular Weight	165.24 g/mol	[1]

Predicted Physicochemical Data

Due to the limited availability of experimental data, the following physicochemical properties have been predicted using computational models. These values provide a useful estimation for experimental design.

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Property	Predicted Value
XlogP3	1.2
Boiling Point	235.4 ± 25.0 °C
Density	0.98 ± 0.1 g/cm³
pKa (strongest basic)	9.49 ± 0.10
Refractive Index	1.51 ± 0.02
Molar Refractivity	50.1 ± 0.3 cm³
Polar Surface Area	35.25 Å²
Flash Point	96.2 ± 23.2 °C

Synthesis and Purification

The synthesis of **2-Methoxy-3-phenyl-1-propanamine** can be approached through established organic chemistry methodologies. A plausible synthetic route, adapted from literature precedents for similar 2- and 3-substituted-3-phenylpropyl analogs, is presented below.[3] The causality behind the choice of reagents and reaction conditions is explained to provide a deeper understanding of the synthetic strategy.

Retrosynthetic Analysis

A logical retrosynthetic approach simplifies the target molecule into readily available starting materials. The primary disconnection is at the C-N bond, suggesting a final amination step. The methoxy group can be introduced via methylation of a corresponding hydroxyl precursor.

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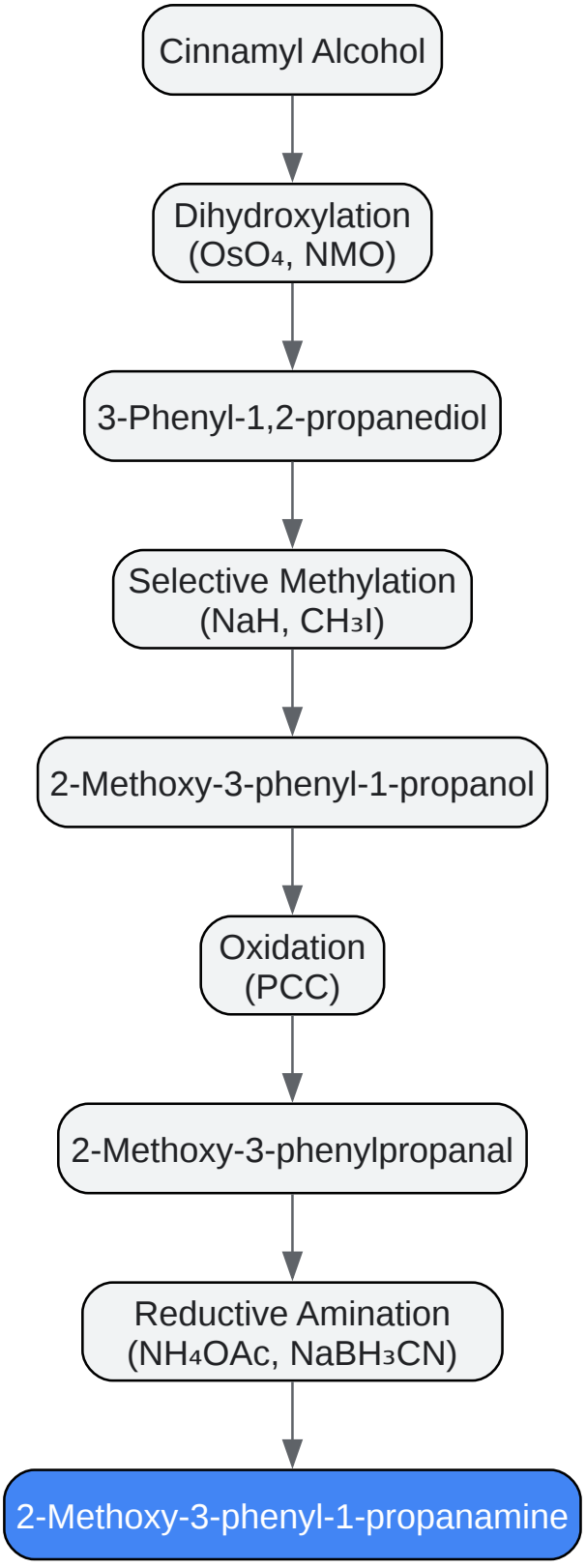

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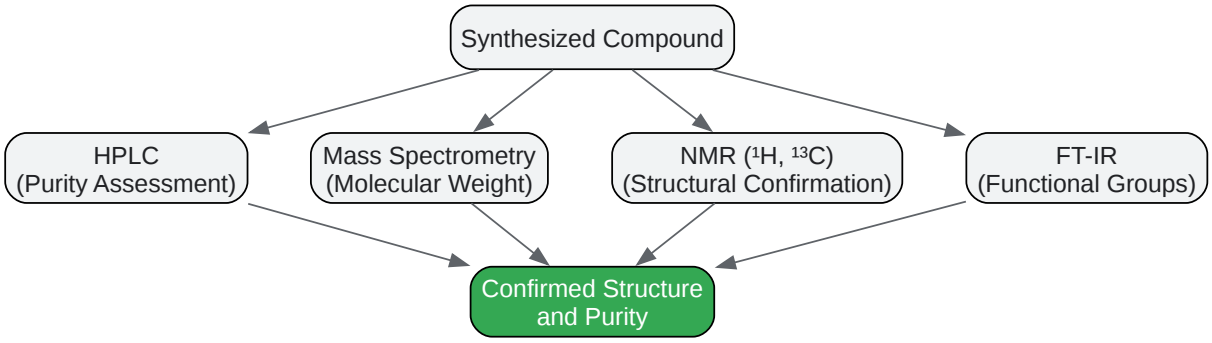

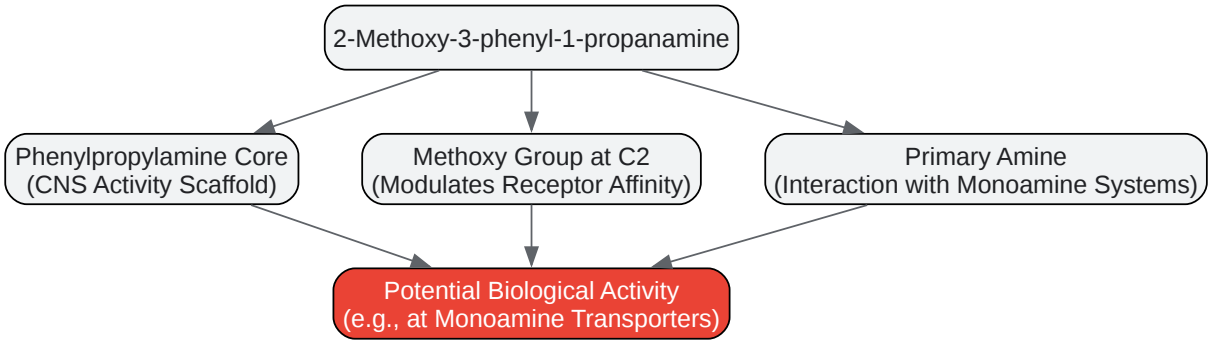

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Sources

- 1. 2-Methoxy-3-phenyl-1-propanamine | CAS 883545-49-1 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 2. 2-METHOXY-3-PHENYL-1-PROPANAMINE | 883545-49-1 [chemicalbook.com]

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- 3. Design and Synthesis of 2- and 3-Substituted-3-phenylpropyl Analogs of 1-[2-[Bis(4-fluorophenyl)methoxy]ethyl]-4-(3-phenylpropyl)piperazine and 1-[2-(Diphenylmethoxy)ethyl]-4-(3-phenylpropyl)piperazine: Role of Amino, Fluoro, Hydroxyl, Methoxyl, Methyl, Methylene, and Oxo Substituents on Affinity for the Dopamine and Serotonin Transporters - PMC [pmc.ncbi.nlm.nih.gov]
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